

Dimethyl Benzoylphosphonate: Application in Photopolymerization

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Compound of Interest

Compound Name: *Dimethyl benzoylphosphonate*

Cat. No.: *B092200*

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A review of available literature and chemical databases indicates that **Dimethyl Benzoylphosphonate** is not commonly recognized or utilized as a photoinitiator for photopolymerization applications. Searches for this specific compound in the context of photoinitiation did not yield any direct application notes, experimental protocols, or performance data.

It is possible that the intended compound of interest is a related chemical with a similar name, as the field of photopolymerization employs a variety of phosphonate-containing molecules and benzoyl derivatives. This document provides information on related compounds, including Dimethyl Benzylphosphonate and the well-known photoinitiator Methyl Benzoylformate, to offer relevant insights for researchers, scientists, and drug development professionals.

I. Dimethyl Benzylphosphonate: Properties and Potential Relevance

While not a photoinitiator itself, Dimethyl Benzylphosphonate is an organophosphorus compound that shares structural similarities with molecules used in polymer science. Its properties are summarized below.

Chemical Properties and Identifiers:

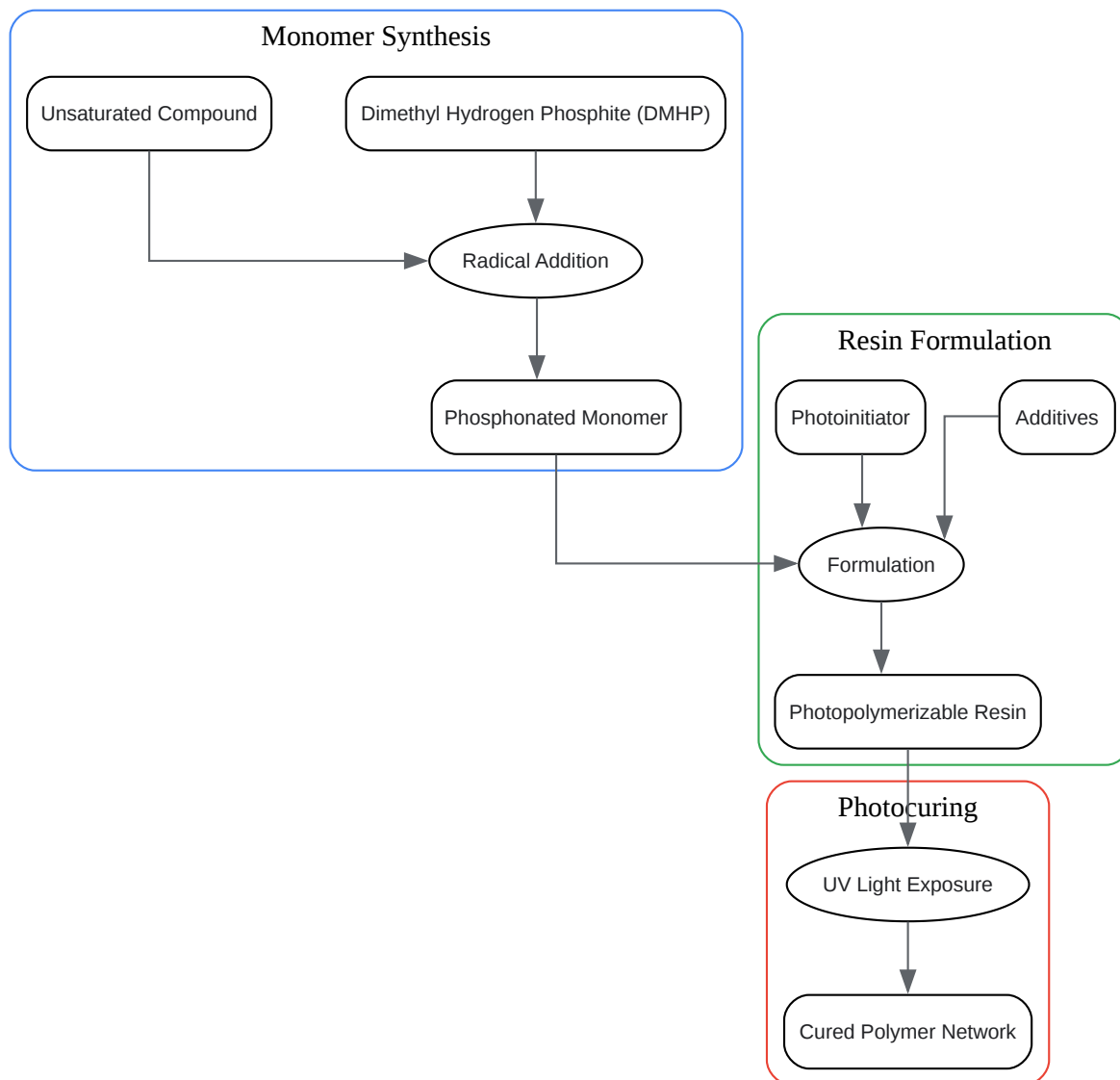
Property	Value	Reference
CAS Number	773-47-7	[1][2]
Molecular Formula	C9H13O3P	[1][2][3]
Molecular Weight	200.17 g/mol	[1][2][3]
Appearance	Colorless or light yellow liquid	[3]
Boiling Point	132 °C @ 0.3 Torr	[3]
Density	~1.12 g/cm ³	[3]
Solubility	Soluble in organic solvents (e.g., ethanol, ether, dimethylformamide)	[3]

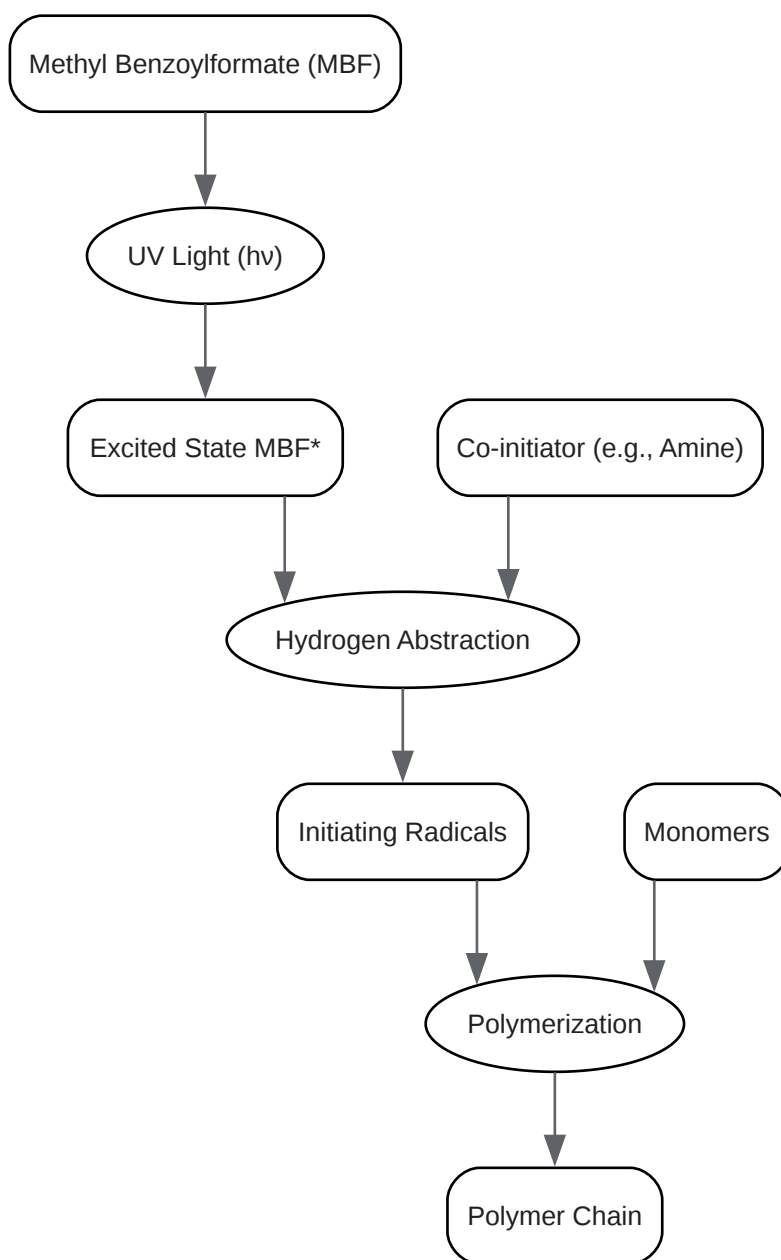
Applications in Materials Science:

Phosphorus-containing polymers are of significant interest for various applications due to their unique properties. They are often incorporated into polymer backbones to enhance flame retardancy and adhesion to various substrates, including metals and biological materials like bone and dentin. While Dimethyl Benzylphosphonate is primarily used as a reagent in organic synthesis, its phosphonate group is a key functional moiety in the development of specialized polymers.[3]

II. Phosphonates in Photopolymerizable Resins

Research has explored the incorporation of phosphonate groups into photopolymerizable resins to create materials with desirable characteristics. One study detailed the synthesis of novel phosphonated resins that can undergo photopolymerization. The general workflow for such an application is outlined below.





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References

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- 2. Dimethyl P-(phenylmethyl)phosphonate | C₉H₁₃O₃P | CID 305789 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
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